

Personal protective equipment for handling 2-Decanone

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Compound of Interest

Compound Name: 2-Decanone

Cat. No.: B165314

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Essential Safety and Handling Guide for 2-Decanone

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-Decanone** in a laboratory setting. Adherence to these guidelines is crucial for the safety of all researchers, scientists, and drug development professionals.

Hazard Summary & Physical Properties

2-Decanone is a combustible liquid that is toxic to aquatic life.^[1] It may cause skin and eye irritation.^{[2][3]} Proper handling and storage are critical to minimize risks.

Property	Value
CAS Number	693-54-9
Molecular Formula	C10H20O
Molecular Weight	156.27 g/mol [4]
Appearance	Colorless to light yellow liquid[5][6]
Odor	Faint, sweet, and fruity[7]
Boiling Point	211 °C (411.8 °F)[1][5]
Melting Point	3.5 °C (38.3 °F)[5]
Flash Point	71 °C (159.8 °F)[5]
Solubility	Insoluble in water; Soluble in alcohol[8]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **2-Decanone**. The following table summarizes the recommended PPE.

Protection Type	Required Equipment	Specifications and Usage
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. [2] [5] [9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Inspect gloves prior to use. Wash hands thoroughly after handling. [1] [2]
Lab coat or other protective clothing	To prevent skin contact. [2] [5]	
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or for spill response.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [2]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for maintaining a safe laboratory environment.

Step-by-Step Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[\[2\]](#)[\[9\]](#)
 - Assemble all necessary PPE and have it readily available.
 - Locate the nearest eyewash station and safety shower.
 - Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)

- Avoid breathing vapors or mists.[5]
- Use only non-sparking tools.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents.[1][2][5]
 - Keep containers tightly closed when not in use.[2][5][7]

Spill Response Protocol

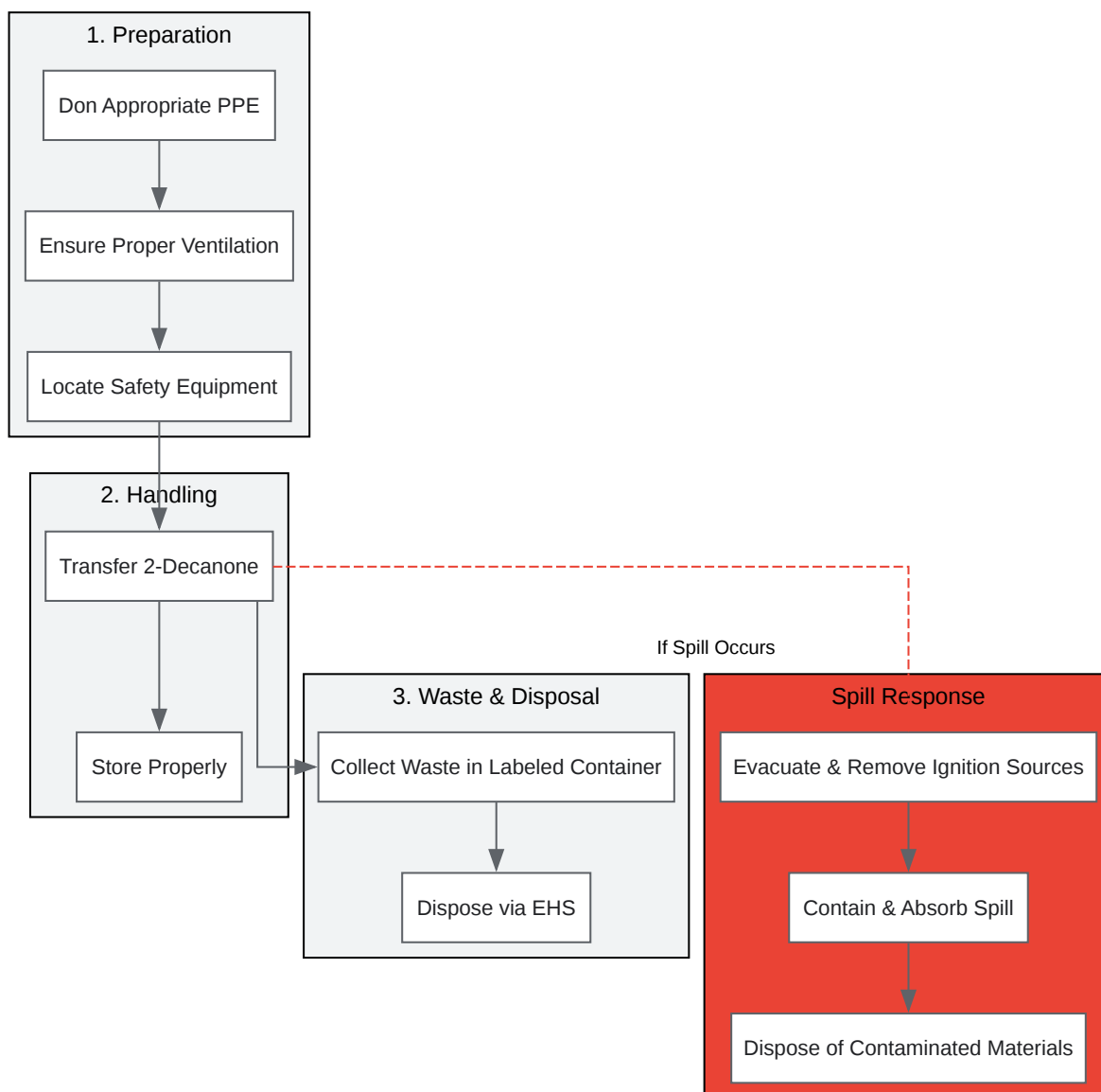
- Immediate Actions:
 - Evacuate personnel from the immediate area.
 - Remove all sources of ignition.[1][5]
 - Ensure adequate ventilation.
- Containment and Cleanup:
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Absorb the spill with an inert material such as sand, earth, or vermiculite.[2][10]
 - Collect the absorbed material and place it into a suitable, labeled container for disposal.[5][10]
- Decontamination:
 - Clean the spill area thoroughly with soap and water.
 - Dispose of contaminated cleaning materials as hazardous waste.

Disposal Plan

The disposal of **2-Decanone** and its contaminated waste must comply with all local, state, and federal regulations.^[1]

- Waste Collection:
 - Collect **2-Decanone** waste in a dedicated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Waste Storage:
 - Store waste containers in a designated satellite accumulation area.
 - Ensure the storage area is secure and away from incompatible materials.
- Final Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal company for pickup and disposal.
 - Do not discharge **2-Decanone** into sewers or waterways.^[1]

Workflow for Safe Handling of 2-Decanone



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Caption: Workflow for the safe handling and disposal of **2-Decanone**.

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